

2-(7-Chloro-1H-indol-3-yl)ethanol: Proper Disposal & Handling Guide

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Compound of Interest

Compound Name: 2-(7-Chloro-1H-indol-3-yl)ethanol

CAS No.: 41340-34-5

Cat. No.: B1626685

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Executive Summary

2-(7-Chloro-1H-indol-3-yl)ethanol (often referred to as 7-chlorotryptophol) is a halogenated organic compound. Unlike standard organic waste, the presence of the chlorine atom at the 7-position of the indole ring mandates strict segregation from non-halogenated waste streams.

Critical Directive: NEVER dispose of this compound down the drain. NEVER mix with non-halogenated solvents (e.g., pure Acetone/Methanol) unless unavoidable, as this upgrades the entire volume to a more expensive "Halogenated" disposal tier. ALWAYS segregate as Halogenated Organic Waste.

Chemical Profile & Hazard Assessment

To ensure you are handling the correct compound, verify the identity against the following parameters.

Parameter	Detail
Chemical Name	2-(7-Chloro-1H-indol-3-yl)ethanol
Synonyms	7-Chlorotryptophol; 3-(2-Hydroxyethyl)-7-chloroindole
Molecular Formula	C ₁₀ H ₁₀ ClNO
Molecular Weight	195.64 g/mol
Physical State	Solid (typically off-white to beige powder)
Solubility	Soluble in DMSO, Methanol, Ethyl Acetate; Poorly soluble in water

Scientific Rationale for Hazard Classification

While specific toxicological data for this exact isomer may be limited compared to parent tryptophol, the structural integration of a halogen (Chlorine) on the indole scaffold necessitates the Precautionary Principle.

- **Thermal Decomposition:** Upon incineration or thermal breakdown, this compound releases Hydrogen Chloride (HCl) gas and Nitrogen Oxides (NO_x). Standard incinerators lacking scrubbers cannot handle this, hence the need for "Halogenated" tagging.
- **Ecological Persistence:** Halogenated indoles often exhibit higher stability and lipophilicity than their non-halogenated counterparts, increasing potential for bioaccumulation/aquatic toxicity.
- **Reactivity:** Incompatible with strong oxidizing agents (e.g., peroxides, permanganates) due to the electron-rich indole ring, potentially leading to exothermic reactions.

Operational Disposal Protocol

A. Solid Waste (Pure Substance)

If you have expired, contaminated, or excess solid powder:

- **Container:** Use a wide-mouth high-density polyethylene (HDPE) or glass jar.

- Labeling: Affix a hazardous waste tag.
 - Constituent: "**2-(7-Chloro-1H-indol-3-yl)ethanol**"
 - Hazard Check: Toxic, Irritant.[1][2]
 - Stream: Solid Halogenated Organic.[3]
- Segregation: Do not mix with silica gel or sharps unless your facility allows "Lab Trash" commingling (rare for pure chemicals).

B. Liquid Waste (Reaction Mixtures/Stock Solutions)

This is the most common disposal scenario in drug discovery (e.g., HPLC waste or reaction mother liquor).

The "Halogenated Rule": If **2-(7-Chloro-1H-indol-3-yl)ethanol** is dissolved in a non-halogenated solvent (like Methanol), the entire solution must now be treated as Halogenated Waste.

- Acceptable Solvents for Commingling: Dichloromethane (DCM), Chloroform, Chlorobenzene.
- Prohibited Mixtures: Do not mix with acidic aqueous streams or oxidizers.[4]

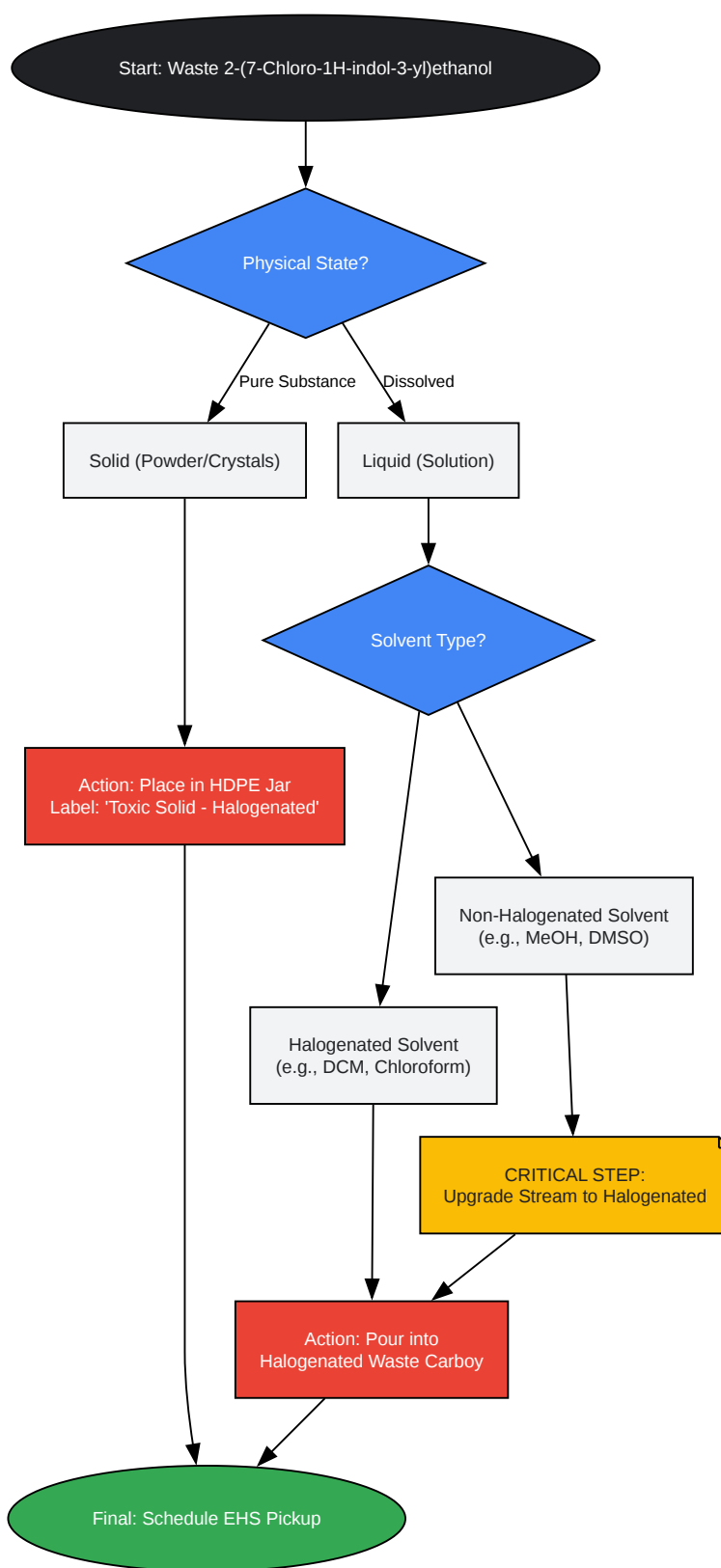
C. Waste Coding (RCRA Context)

While not explicitly a "P" or "U" listed waste by specific CAS name, it falls under characteristic definitions for disposal vendors.

Waste Category	EPA/RCRA Code Logic	Description
Characteristic	D002 (if acidic/basic)	Only if mixed with acids/bases.
Halogenated	F001/F002 (Contextual)	If spent halogenated solvents are present.[4][5][6][7]
General	Hazardous Waste	Tag as "Halogenated Organic Solid/Liquid".[3]

Decision Logic & Workflow

The following diagram illustrates the decision-making process for disposing of 7-chlorotryptophol to ensure compliance and safety.



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Figure 1: Decision tree for segregating 7-chlorotryptophol waste. Note the critical step of upgrading non-halogenated solutions to the halogenated stream.

Emergency Procedures (Spill & Exposure)

In the event of a spill, immediate action prevents contamination spread.[8][4]

Scenario	Immediate Action	PPE Required
Minor Solid Spill (<5g)	Dampen with wet paper towel to prevent dust. Scoop into bag.	Nitrile gloves, Lab coat, Safety glasses.[7]
Major Solid Spill (>5g)	Evacuate area. Use HEPA vacuum or wet-sweep method. Do not dry sweep (dust hazard).	Double Nitrile gloves, N95/P100 Respirator, Goggles.
Liquid Spill	Cover with absorbent pads/vermiculite. Place in sealed bag. Label as "Halogenated Debris".	Nitrile gloves (check solvent compatibility), Goggles.[7]
Skin Contact	Wash with soap and water for 15 mins. Do not use ethanol (enhances absorption).	N/A

References

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